Technical Guide: Safety and Handling of 2-(4-Cyanophenyl)acetamide

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Compound of Interest

Compound Name:	*2-(4-Cyanophenyl)acetamide*
CAS No.:	*117753-06-7*
Cat. No.:	*B3364699*

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Chemical Identity & Physicochemical Profile

2-(4-Cyanophenyl)acetamide is a bifunctional aromatic intermediate containing both a nitrile (

) and a primary acetamide (

) group.[1] It serves as a critical scaffold in the synthesis of beta-blockers (e.g., Atenolol analogs) and kinase inhibitors, where the acetamide moiety often acts as a hydrogen bond donor/acceptor in active sites.[1]

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Property	Specification
IUPAC Name	2-(4-Cyanophenyl)acetamide
Synonyms	4-Cyanobenzeneacetamide; 4-Cyano-phenylacetamide
CAS Number	117753-06-7 (Verify with specific vendor SDS; structure-specific)
Molecular Formula	
Molecular Weight	160.17 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, DMF; sparingly soluble in water
Melting Point	Typically 170–175 °C (Structure dependent)

Hazard Identification & Toxicology (GHS)

While less volatile than low-molecular-weight nitriles, this compound poses significant risks due to potential metabolic release of cyanide and direct tissue irritation.[1]

GHS Classification[1]

- Acute Toxicity (Oral): Category 4 (H302) – Harmful if swallowed.[1]
- Skin Corrosion/Irritation: Category 2 (H315) – Causes skin irritation.[1]
- Serious Eye Damage/Irritation: Category 2A (H319) – Causes serious eye irritation.[1]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (H335) – May cause respiratory irritation.[1]

Toxicological Mechanisms[1]

- Nitrile Metabolism: Aromatic nitriles are generally stable but can undergo oxidative metabolism (via Cytochrome P450) to release cyanide ions (

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), inhibiting cytochrome c oxidase and disrupting cellular respiration.[1]

- Acetamide Hydrolysis: Under strong acidic or basic physiological conditions, the acetamide group may hydrolyze to phenylacetic acid derivatives, altering local pH and potentially causing irritation.[1]

Risk Assessment & Engineering Controls

Effective handling requires a "Defense-in-Depth" approach, prioritizing containment over personal protective equipment (PPE).[1]

Hierarchy of Controls

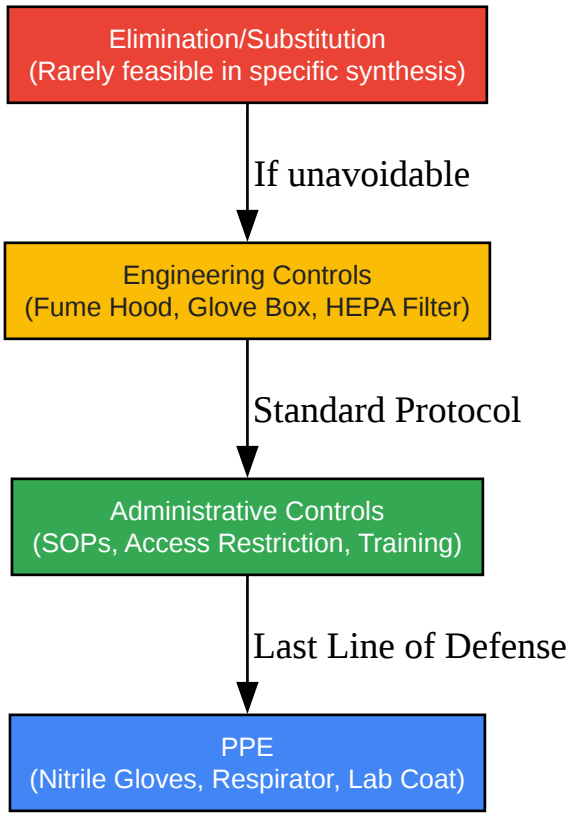

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Figure 1: Hierarchy of Controls for handling toxic organic solids.

Specific Engineering Protocols

- Primary Containment: All weighing and transfer operations must occur inside a certified chemical fume hood operating at a face velocity of 80–100 fpm.[1]

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- Static Control: Use anti-static weighing boats and grounded spatulas.[1] Aromatic amides can accumulate static charge, leading to powder dispersal.[1]
- HEPA Filtration: If handling quantities >10g, use a powder containment hood or a balance enclosure with HEPA filtration to prevent particulate migration.[1]

Personal Protective Equipment (PPE) Matrix

Protection Zone	Requirement	Rationale
Respiratory	N95/P100 (if outside hood) or Half-mask with OV/P100 cartridges	Protects against fine particulates; OV cartridge protects against trace solvent vapors during synthesis.[1]
Dermal (Hands)	Double Nitrile Gloves (0.11 mm min.[1] thickness)	Nitrile offers excellent resistance to amide permeation.[1] Change outer gloves immediately upon contamination.[1]
Ocular	Chemical Safety Goggles	Prevent corneal injury from dust or splashes.[1] Safety glasses are insufficient for fine powders.[1]
Body	Lab Coat (Tyvek/Cotton) + Sleeves	Tyvek sleeves prevent dust accumulation on forearms, a common exposure route.[1]

Experimental Handling & Synthesis Protocols

Protocol A: Safe Weighing & Transfer

- Preparation: Place a disposable absorbent mat in the fume hood.[1] Pre-weigh the receiving vessel (flask) to avoid transferring powder back and forth.[1]
- Transfer: Use a long-handled anti-static spatula.[1] Do not pour from the source bottle; tap gently to dispense.

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- Decontamination: Wipe the spatula and balance area with a solvent-dampened Kimwipe (Acetone or Methanol) inside the hood immediately after use.[1] Dispose of the wipe as solid hazardous waste.[1]

Protocol B: Reaction Setup (Nucleophilic Substitution/Hydrolysis)

Context: Using **2-(4-Cyanophenyl)acetamide** as an intermediate.

- Solvent Choice: Dissolve the solid in the solvent (e.g., DMSO, DMF) before adding reactive reagents (e.g., acids, bases) to prevent localized exotherms that could aerosolize the compound.[1]
- Temperature Control: If performing hydrolysis (converting

  to

  ), use a reflux condenser with a scrubber trap (NaOH solution) to capture any potential fugitive acidic vapors or trace HCN (though unlikely from aromatic nitrile hydrolysis without strong forcing conditions).[1]

Emergency Response & First Aid

Critical Note: In case of exposure, distinguish between general chemical irritation and signs of cyanide toxicity (dizziness, confusion, gasping).

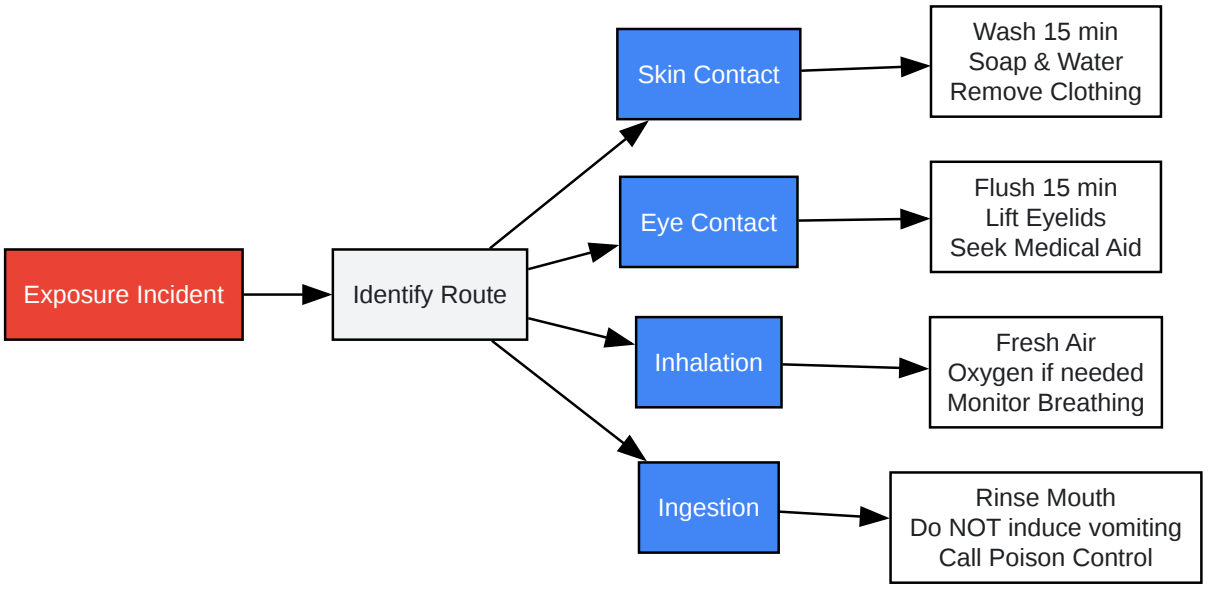

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Figure 2: Emergency Response Decision Tree.

- Cyanide Antidote Kit: While unlikely to be necessary for this specific derivative compared to simple cyanide salts, facilities handling >100g of nitrile intermediates should maintain a Cyanide Antidote Kit (Amyl Nitrite/Sodium Thiosulfate) onsite if mandated by local risk assessment.

Storage, Stability & Disposal[1]

- Storage Conditions: Store in a cool, dry place (2–8 °C recommended for long-term stability) in a tightly sealed container. Protect from moisture, as the amide group is hygroscopic and prone to hydrolysis over time.[1]
- Incompatibilities: Strong oxidizing agents (risk of fire), strong acids (hydrolysis to carboxylic acid), and strong bases (hydrolysis/ammonia release).[1]
- Disposal:
  - Solid Waste: Label as "Toxic Organic Solid." Do not dispose of in general trash.
  - Aqueous Waste: If hydrolyzed, the solution may contain ammonium salts or cyanides; adjust pH to >10 and treat with bleach (sodium hypochlorite) to oxidize trace cyanides before disposal, or segregate as "Cyanide-bearing waste" depending on facility protocols.[1]

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